

# Technical Guide: 2-(Methylthio)-5-nitropyridin-4-amine Solubility & Stability

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## Compound of Interest

Compound Name: 2-(Methylthio)-5-nitropyridin-4-amine

Cat. No.: B11787865

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## Part 1: Executive Summary & Strategic Utility

Compound Identity: **2-(Methylthio)-5-nitropyridin-4-amine** CAS: 1415387-39-1 Molecular Formula: C<sub>6</sub>H<sub>7</sub>N<sub>3</sub>O<sub>2</sub>S Molecular Weight: 185.20 g/mol

**The Lynchpin Intermediate:** In the landscape of modern medicinal chemistry, **2-(Methylthio)-5-nitropyridin-4-amine** serves as a critical "lynchpin" scaffold. It is primarily utilized as a precursor for vicinal diamines (via nitro reduction), which are the obligate starting materials for synthesizing imidazo[4,5-b]pyridines and triazolo[1,5-a]pyridines. These fused heterocyclic systems are ubiquitous in kinase inhibitor discovery (e.g., targeting Aurora kinases, FLT3, or JAKs).

**Criticality of Solubility & Stability:** Successful utilization of this intermediate hinges on managing its "Push-Pull" electronic nature. The electron-donating amine (C4) and electron-withdrawing nitro group (C5) create a conjugated system that stabilizes the pyridine ring but introduces specific liabilities:

- **Thioether Oxidation:** The C2-thiomethyl group is susceptible to oxidation, forming sulfoxides that alter solubility and reactivity.

- **Photolytic Instability:** The nitro-pyridine chromophore makes the solid state and solutions sensitive to UV/Visible light degradation.
- **Solubility Paradox:** While polar, the compound exhibits poor aqueous solubility, necessitating rigorous solvent selection for process chemistry.

## Part 2: Physicochemical Profile & Solubility

### Landscape

### Calculated & Observed Properties

Data synthesized from structural analysis and analog behavior (e.g., 4-amino-3-nitropyridine).

Property	Value / Description	Impact on Handling
Appearance	Yellow to Orange Crystalline Solid	Color intensity correlates with purity; darkening indicates oxidation/photolysis.
Predicted LogP	~1.6 – 1.9	Moderate lipophilicity; requires organic co-solvents for biological assays.
pKa (Pyridine N)	~3.5 (Predicted)	Reduced basicity due to electron-withdrawing -NO <sub>2</sub> group.
H-Bond Donors	2 (Primary Amine)	Capable of strong intermolecular H-bonding, increasing melting point and reducing solubility.
Melting Point	>200°C (Decomposition likely)	High lattice energy necessitates heat or dipolar aprotic solvents for dissolution.

### Solubility Compatibility Matrix

Based on "Like Dissolves Like" principles for nitro-amino-heterocycles.

Solvent Class	Specific Solvent	Solubility Rating	Operational Note
Dipolar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Primary Choice. Use for stock solutions (10-100 mM).
Polar Protic	Ethanol, Methanol	Moderate (1-10 mg/mL)	Solubility improves significantly with heating (reflux). Good for recrystallization.
Chlorinated	DCM, Chloroform	Low-Moderate	Useful for extraction but poor for storage due to volatility.
Aqueous	Water, PBS (pH 7.4)	Very Low (<0.1 mg/mL)	Anti-solvent. Precipitates immediately upon dilution from DMSO stocks.
Non-Polar	Hexanes, Heptane	Insoluble	Used to wash away non-polar impurities during filtration.

## Part 3: Stability & Degradation Mechanisms

### The Thioether Liability (Oxidation)

The methylthio group (-SMe) at position 2 is the primary stability risk. Upon exposure to atmospheric oxygen (slow) or peroxides (fast), it oxidizes to the Sulfoxide (S=O) and eventually the Sulfone (O=S=O).

- Consequence: The sulfoxide/sulfone derivatives are much better leaving groups. Nucleophiles (e.g., water, alcohols, amines) present in the reaction matrix can displace the oxidized sulfur species, leading to hydrolysis byproducts (2-hydroxy-5-nitropyridin-4-amine).

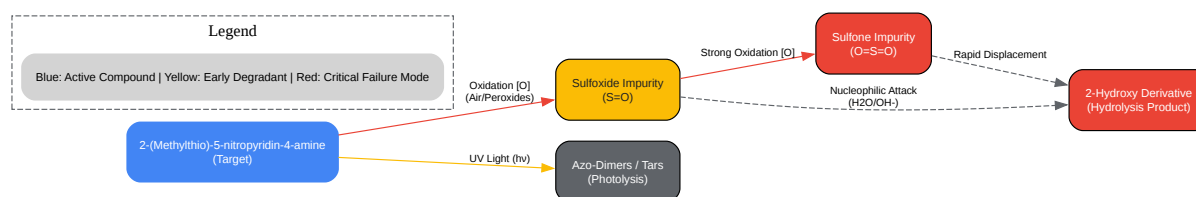
### Photolytic Degradation

Nitro-aminopyridines possess strong absorption bands in the UV-Vis region. Prolonged exposure to ambient light excites the nitro group, leading to:

- Nitro-to-Nitrite rearrangement.
- Radical formation leading to polymerization (darkening of solid).
- Azo-dimerization of the amine.

## Diagram: Degradation Pathways

Visualization of the chemical fate of **2-(Methylthio)-5-nitropyridin-4-amine** under stress.



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Figure 1: Primary degradation pathways. Oxidation of the thioether activates the ring for hydrolysis, while light causes radical polymerization.

## Part 4: Experimental Protocols (SOPs)

### Protocol: Solubility Determination via HPLC

Objective: Accurately quantify saturation limits in process solvents.

Reagents:

- Test Compound (CAS 1415387-39-1)[1]

- HPLC Grade Solvents (Water, Acetonitrile, DMSO)
- Internal Standard (e.g., Benzophenone - optional)

#### Workflow:

- Supersaturation: Add 10 mg of compound to 100  $\mu$ L of target solvent in a 1.5 mL microcentrifuge tube.
- Equilibration: Vortex vigorously for 2 minutes. Sonicate for 15 minutes at 25°C.
- Incubation: Shake at 25°C (or target temp) for 24 hours.
- Filtration: Centrifuge at 14,000 rpm for 5 minutes. Filter supernatant through a 0.22  $\mu$ m PTFE syringe filter.
- Quantification: Dilute filtrate 1:100 in Mobile Phase (50:50 Water:ACN) and inject onto HPLC.
  - Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5  $\mu$ m.
  - Detection: UV at 254 nm and 360 nm (monitor nitro-amine charge transfer band).
  - Calculation: Compare peak area against a standard curve prepared in DMSO.

## Protocol: Stability Stress Testing (Forced Degradation)

Objective: Validate storage conditions and identify impurity markers.

- Oxidative Stress: Dissolve compound in ACN:Water (1:1). Add H<sub>2</sub>O<sub>2</sub> to final concentration of 3%. Incubate 2 hours.
  - Expected Result: Appearance of M+16 (Sulfoxide) and M+32 (Sulfone) peaks in LC-MS.
- Photostability: Place solid sample (thin layer in petri dish) in light chamber (Xenon arc) for 24 hours.
  - Control: Wrap a duplicate sample in aluminum foil.

- Analysis: Dissolve both in DMSO and compare purity via HPLC.
- Thermal Stress: Incubate solid at 60°C for 7 days.
  - Pass Criteria: < 2% degradation relative to T0.

## Part 5: Handling & Storage Recommendations

To maintain >98% purity for downstream synthesis (e.g., cyclization to imidazopyridines), adhere to the following "Gold Standard" storage rules:

- Temperature: Long-term storage at -20°C is mandatory to arrest thioether oxidation.
- Atmosphere: Store under Argon or Nitrogen. Oxygen is the enemy of the methylthio group.
- Container: Amber glass vials with Teflon-lined caps. Avoid clear glass.
- Solution State:
  - Do NOT store in DMSO at room temperature for >48 hours (DMSO can act as an oxidant over time).
  - Prepare fresh stock solutions immediately prior to use.

## References

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## Sources

- 1. [1415387-39-1|2-\(Methylthio\)-5-nitropyridin-4-amine|BLD Pharm \[bldpharm.com\]](#)
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